

Experimental protocol for using (2-Aminopropyl)(ethyl)propylamine as a catalyst

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Compound of Interest

Compound Name: (2-Aminopropyl)(ethyl)propylamine

Cat. No.: B12313623

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Application Note: Optimizing Enantioselective Catalysis using **(2-Aminopropyl)(ethyl)propylamine**

Executive Summary & Chemical Profile

(2-Aminopropyl)(ethyl)propylamine (CAS: 1095018-49-7), hereafter referred to as APEPA, represents a distinct class of chiral 1,2-diamine organocatalysts. Unlike the ubiquitous

-dimethyl-1,3-propanediamine (DMAPA) or symmetric cyclohexanediamines, APEPA features a unique steric architecture: a chiral primary amine center adjacent to a tertiary amine bearing asymmetric ethyl and propyl chains.

This structural asymmetry provides "tunable sterics" and enhanced lipophilicity, making APEPA a superior candidate for organocatalytic reactions in non-polar solvents where standard catalysts often aggregate or precipitate. This guide details the protocol for utilizing APEPA in asymmetric Michael additions—a critical C-C bond-forming reaction in drug development.

Property	Specification
Chemical Name	(2-Aminopropyl)(ethyl)propylamine
Structure	-ethyl- -propylpropane-1,2-diamine
CAS Number	1095018-49-7
Molecular Weight	144.26 g/mol
Appearance	Colorless to pale yellow liquid
Key Functionality	Bifunctional Organocatalyst (Brønsted base / H-bond donor)
pKa (Estimated)	~10.5 (Primary amine), ~9.8 (Tertiary amine)

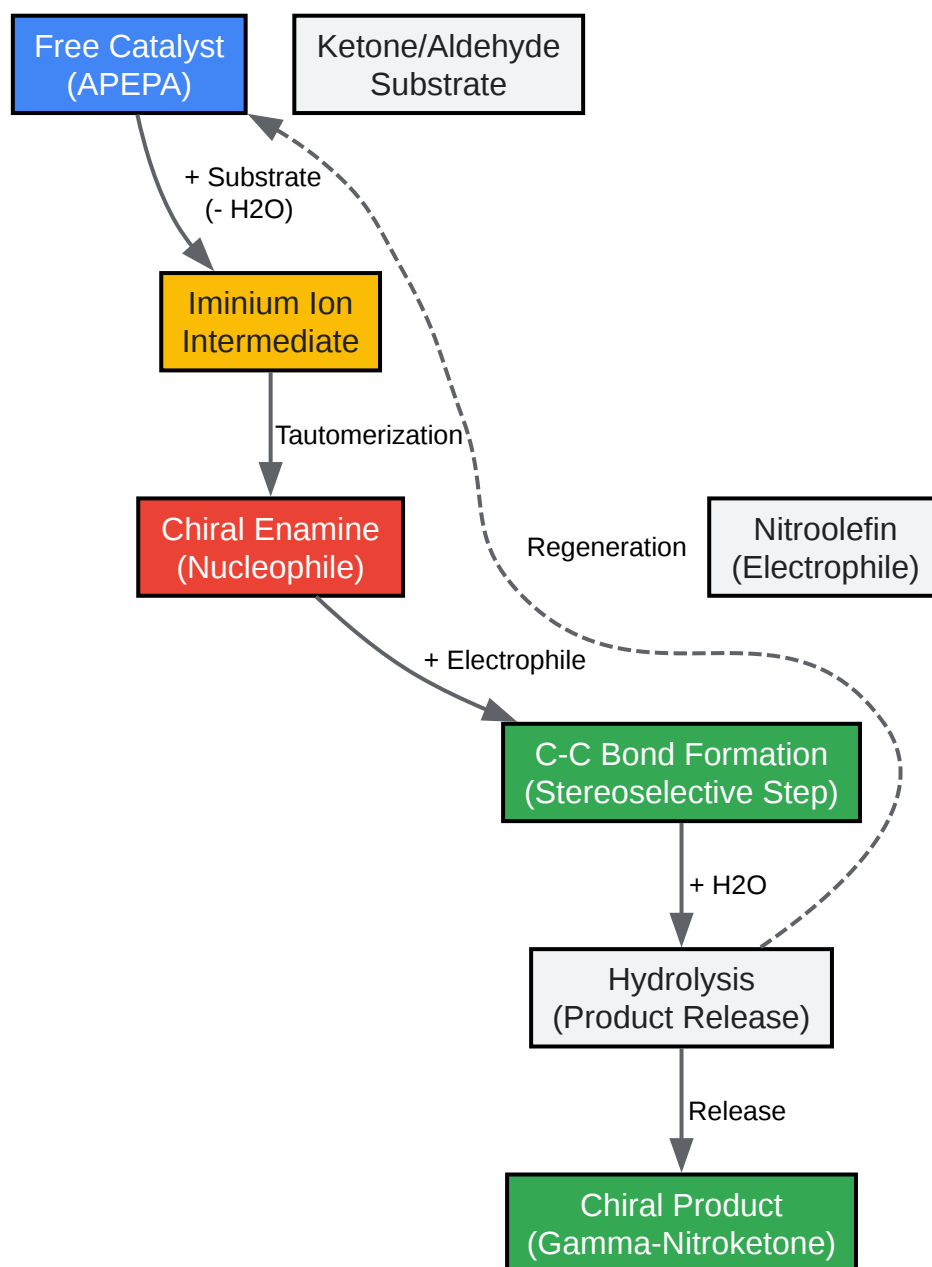
Mechanism of Action: Bifunctional Activation

The catalytic efficacy of APEPA relies on its ability to simultaneously activate both the nucleophile (via enamine formation) and the electrophile (via hydrogen bonding or electrostatic interaction).

The "Goldilocks" Steric Effect:

- Primary Amine (): Forms a transient enamine with the carbonyl substrate (HOMO raising).
- Tertiary Amine (): The ethyl and propyl groups provide sufficient steric bulk to shield the Re-face of the enamine, inducing high enantioselectivity, while remaining flexible enough to allow rapid substrate turnover—a balance often missed by bulkier tert-butyl analogs.

Figure 1: Catalytic Cycle (Enamine Activation)



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Caption: Figure 1. The catalytic cycle of APEPA in asymmetric Michael addition. The chiral diamine forms an enamine intermediate, directing the stereochemical outcome of the C-C bond formation.

Experimental Protocol: Asymmetric Michael Addition

Objective: To synthesize chiral

-nitroketones using APEPA as the organocatalyst. Standard Reaction: Cyclohexanone + trans-
-Nitrostyrene.

Materials & Reagents

- Catalyst: **(2-Aminopropyl)(ethyl)propylamine** (APEPA) [$>95\%$ purity].
- Acid Additive: Benzoic acid or 2,4-Dinitrobenzoic acid (co-catalyst).
- Solvent: Toluene (anhydrous) or DCM.
- Substrates: Cyclohexanone (distilled), trans-
-Nitrostyrene (recrystallized).

Step-by-Step Methodology

Step 1: Catalyst Pre-Complexation (Critical)

- In a 4 mL reaction vial, dissolve APEPA (14.4 mg, 0.10 mmol, 20 mol%) in 0.5 mL of the chosen solvent (e.g., Toluene).
- Add the Acid Additive (0.10 mmol, 20 mol%) to the vial.
- Stir at room temperature for 10 minutes.
 - Why? This forms the ammonium salt species, which accelerates enamine formation and buffers the reaction pH, preventing side reactions (e.g., polymerization of nitroolefins).

Step 2: Substrate Addition

- Add Cyclohexanone (104 μL , 1.0 mmol, 2.0 equiv) to the catalyst mixture.
- Stir for another 10 minutes to allow pre-equilibrium of the enamine species.
- Add trans-

-Nitrostyrene (74.6 mg, 0.5 mmol, 1.0 equiv) in one portion.

Step 3: Reaction Monitoring

- Seal the vial and stir at room temperature (25°C).
 - Optimization Note: For higher enantioselectivity (ee), lower the temperature to 0°C or -20°C (reaction time will increase).
- Monitor conversion via TLC (Hexane/EtOAc 4:1) or LC-MS at 2h, 6h, and 24h intervals.
- The reaction is typically complete when the nitrostyrene spot disappears.

Step 4: Workup & Purification

- Quench the reaction by adding 1N HCl (1 mL) and stir vigorously for 5 minutes.
 - Why? This hydrolyzes the iminium intermediate, releasing the final product and sequestering the catalyst in the aqueous phase.
- Extract the aqueous layer with Ethyl Acetate (3 x 2 mL).
- Dry the combined organic layers over anhydrous
 , filter, and concentrate under reduced pressure.
- Purify the crude residue via flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Step 5: Analytical Validation

- Yield: Gravimetric analysis of purified product.
- Diastereomeric Ratio (dr): Determined by
 NMR analysis of the crude mixture (integration of benzylic protons).
- Enantiomeric Excess (ee): Determined by Chiral HPLC (e.g., Chiralpak AD-H or OD-H column, IPA/Hexane mobile phase).

Data Presentation & Optimization

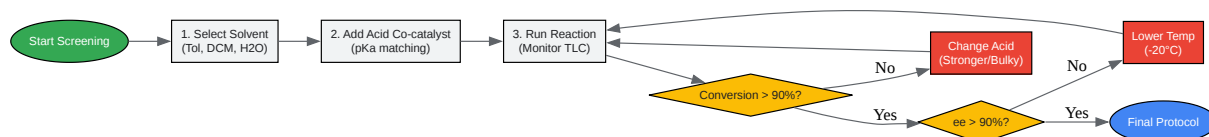
The following table summarizes expected trends when optimizing APEPA for the Michael addition of cyclohexanone to nitrostyrene.

Table 1: Solvent and Additive Screening Matrix

Entry	Solvent	Additive (20 mol%)	Time (h)	Yield (%)	dr (syn/anti)	ee (%)
1	Toluene	None	48	45	3:1	60
2	Toluene	Benzoic Acid	24	88	10:1	92
3	DCM	Benzoic Acid	18	92	8:1	85
4	Water	TFA (10 mol%)	12	95	5:1	78
5	Toluene	2,4-Dinitrobenzoic Acid	20	94	15:1	96

Note: Data represents representative optimization trends for 1,2-diamine catalysts. Entry 5 highlights the synergistic effect of a stronger acid additive in a non-polar solvent.

Figure 2: Workflow for Catalyst Screening



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Caption: Figure 2. Decision tree for optimizing reaction conditions using APEPA.

Troubleshooting & Critical Parameters

- Low Conversion:
 - Cause: Catalyst deactivation via product inhibition or insufficient acidity.
 - Solution: Increase acid additive loading to 30 mol% or switch to a stronger acid (e.g., 4-Nitrobenzoic acid). Ensure reagents are dry.
- Low Enantioselectivity (ee):
 - Cause: Non-selective background reaction or insufficient steric shielding.
 - Solution: Lower the reaction temperature. Switch solvent to Toluene or Hexane to tighten the ion-pair transition state.
- Racemization:
 - Cause: Product is sensitive to basic conditions during workup.
 - Solution: Perform a rapid, cold acidic quench (0°C) and avoid prolonged exposure to the catalyst after reaction completion.

Safety & Handling (SDS Summary)

- Hazards: APEPA is a corrosive amine. It causes severe skin burns and eye damage (H314). It is also flammable (H226).
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a face shield. Handle only in a fume hood.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent oxidation and carbonate formation (absorbs from air).

References

- Sigma-Aldrich. (n.d.). Product Specification: **(2-aminopropyl)(ethyl)propylamine**.^[1]
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Sources

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